

Technical Guide: Cefteram Pivoxil Degradation Products Identification

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Compound of Interest

Compound Name: 2-CefteraM Pivoxil

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Executive Summary

Cefteram Pivoxil (CFT-PI) is a third-generation cephalosporin ester prodrug designed to enhance oral bioavailability. While the pivaloyloxymethyl ester moiety facilitates absorption, it introduces significant stability challenges. The degradation profile of CFT-PI is complex, involving ester hydrolysis, geometric isomerization (syn/anti), and double-bond migration ().

This guide outlines a high-precision workflow for identifying these degradation products (DPs) using LC-MS/MS and stress testing, moving beyond standard pharmacopoeial assays to definitive structural elucidation.

Part 1: Molecular Architecture & Vulnerabilities

To identify degradants, one must first understand the "weak points" of the parent molecule. CFT-PI (

, MW: 593.63 Da) contains three primary zones of instability:

- The Pivaloyloxymethyl Ester (C-4 position): Designed to be labile in vivo, it is susceptible to hydrolysis in vitro by moisture, heat, and pH extremes, reverting to the active metabolite Ceftoram (CFT-Acid).
- The Methoxyimino Group (C-7 side chain): The biologically active form is the syn (Z) isomer. Exposure to UV light causes isomerization to the thermodynamically stable but inactive anti (E) isomer.
- The Dihydrothiazine Ring: The double bond is prone to migration to the position, a common cephalosporin degradation pathway that results in a loss of antibacterial activity.

Part 2: Forced Degradation Strategy (Stress Testing)

We employ a "Stress-to-Break" approach to generate impurities at detectable levels (>0.1%). This protocol exceeds standard ICH Q1A(R2) requirements by focusing on mechanism elucidation.

Protocol Table: Stress Conditions

Stress Type	Condition	Target Degradation	Expected Mechanism
Hydrolytic (Acid)	0.1 N HCl, 60°C, 1-4 hrs	10-20%	Ester hydrolysis (CFT-Acid), -lactam opening
Hydrolytic (Base)	0.01 N NaOH, RT, <1 hr	10-20%	Rapid ester hydrolysis, Ring fragmentation
Oxidative	3% , RT, 2-6 hrs	5-15%	S-oxidation (Sulfoxide formation)
Photolytic	UV Light (1.2M lux hrs)	5-10%	Syn Anti isomerization
Thermal	60°C (Solid State), 7 days	<5%	isomerization, Dimerization

“

Critical Control: Ensure Mass Balance. If Assay % + Impurity % < 95%, you have likely formed non-chromatophoric degradants (e.g., small volatile acids) or insoluble polymers.

Part 3: Analytical Workflow (LC-MS/MS)

Standard HPLC-UV is insufficient for identification. We utilize High-Resolution Mass Spectrometry (HRMS) such as Q-TOF or Orbitrap to determine exact mass and fragmentation patterns.

Chromatographic Conditions

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus),

mm, 1.8 μ m.

- Mobile Phase A: 0.1% Formic Acid in Water (Promotes protonation).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (primary) and MS (ESI Positive Mode).

Workflow Diagram



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Figure 1: Analytical workflow for definitive structural elucidation of impurities.

Part 4: Structural Elucidation of Key Degradants

Based on the study by Han et al. (2020) and general cephalosporin chemistry, the following are the critical degradation products (DPs) identified.

DP-1: Cefteram (Free Acid)

- Formation: Hydrolysis of the pivaloyloxymethyl ester.^[1]
- Mechanism: Water attacks the ester carbonyl. This is the primary metabolite but an impurity in the drug product.
- MS Identification:
 - Parent (CFT-PI):

594.14

.

- DP-1:

480.07

.

- Mass Shift:

-114 Da (Loss of

- pivaloyloxymethyl moiety).

DP-2: -Cefteram Pivoxil[1]

- Formation: Thermal stress or basic conditions.[2]
- Mechanism: Migration of the double bond from C3-C4 to C2-C3.
- MS Identification:
 - Isobaric with Parent (594.14).
 - Differentiation: Differentiated by Retention Time (elutes earlier than parent on C18) and UV spectra (shift in due to loss of conjugation).

DP-3: Anti-Cefteram Pivoxil (E-isomer)

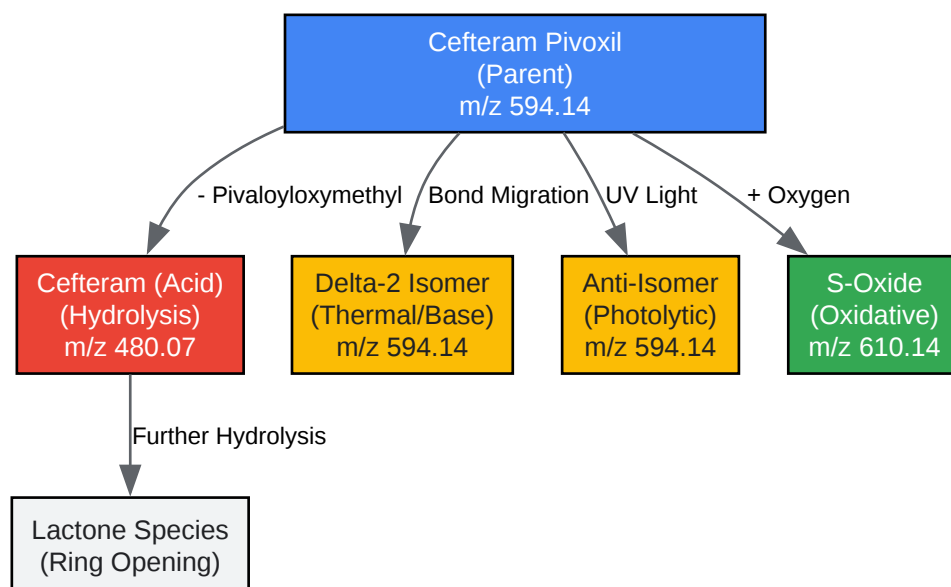
- Formation: Photolytic degradation.[2]
- Mechanism: Isomerization of the C=N bond in the methoxyimino group.
- MS Identification:

- Isobaric with Parent (594.14).
- Differentiation: Elutes later than the syn isomer due to steric changes affecting polarity.

DP-4: Cefteram Pivoxil S-Oxide

- Formation: Oxidative stress ().
- Mechanism: Oxidation of the dihydrothiazine sulfur.
- MS Identification:
 - 610.14
 - .
 - Mass Shift: +16 Da (Addition of Oxygen).

Degradation Pathway Diagram



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Figure 2: Primary degradation pathways of Ceftoram Pivoxil leading to key impurities.

Part 5: Control Strategy

To maintain Ceftoram Pivoxil stability, the following control strategies are derived from the degradation data:

- **Moisture Control:** The ester hydrolysis (DP-1) is the fastest pathway. Formulation must be kept anhydrous (<1% moisture).
- **Light Protection:** Amber glass or opaque blistering is mandatory to prevent syn to anti isomerization (DP-3).
- **pH Micro-environment:** In liquid formulations or reconstitution, maintain pH 4.0–6.0. High pH triggers isomerization and ring opening.

References

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